

Physical and chemical characteristics of potassium heptanoate

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Compound of Interest

Compound Name: Potassium heptanoate

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Potassium Heptanoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical characteristics of **potassium heptanoate**. The information is curated for professionals in research, science, and drug development, with a focus on delivering precise data, detailed experimental protocols, and clear visual representations of key processes.

Core Physical and Chemical Properties

Potassium heptanoate, the potassium salt of heptanoic acid, is a white solid. Its physical and chemical properties are crucial for its application in various scientific and industrial fields, including as a precursor in chemical synthesis and its potential role in drug development.

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative data for **potassium heptanoate** and its parent compound, heptanoic acid.

Table 1: Physical Properties of **Potassium Heptanoate**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ KO ₂	[1][2]
Molecular Weight	168.27 g/mol	[1]
Melting Point	~61 °C	
Boiling Point	222.6 °C at 760 mmHg	[2]
Flash Point	99.2 °C	[2]
Vapor Pressure	0.0578 mmHg at 25 °C	
Appearance	White to off-white solid	

Table 2: Solubility Profile of **Potassium Heptanoate** (Qualitative)

While exact quantitative solubility data is not readily available, the general solubility trends are as follows. **Potassium heptanoate** exhibits significantly higher water solubility than its parent acid, heptanoic acid.[3]

Solvent	Solubility
Water	High
Ethanol	Soluble

Table 3: Properties of Heptanoic Acid

Property	Value	Reference
pKa	4.89 at 25 °C	
Solubility in Water	0.2419 g/100 mL at 15 °C	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **potassium heptanoate** are essential for reproducible research.

Synthesis of Potassium Heptanoate

Potassium heptanoate can be synthesized through two primary methods: acid-base neutralization and saponification of a heptanoate ester.^[1]

This method involves the direct reaction of heptanoic acid with a potassium base, typically potassium hydroxide (KOH).

Protocol:

- In a reaction vessel, dissolve heptanoic acid in an ethanol-water mixture. The use of a co-solvent system enhances the solubility of the sparingly soluble heptanoic acid in the aqueous base.^[1]
- Slowly add a stoichiometric amount of aqueous potassium hydroxide solution to the heptanoic acid solution while stirring. The reaction is exothermic and should be maintained at a temperature between 25-40 °C to prevent side reactions.^[1]
- Monitor the pH of the reaction mixture. The reaction is considered complete when the pH stabilizes in the neutral to slightly alkaline range (pH 7-9).^[1]
- Remove the solvent from the resulting solution using a rotary evaporator to obtain crude **potassium heptanoate**.

This alternative route involves the hydrolysis of a heptanoate ester, such as methyl heptanoate, using a strong potassium base.

Protocol:

- Reflux a solution of methyl heptanoate in a methanolic solution of potassium hydroxide for several hours.^[1]
- After the reaction is complete, remove the methanol by rotary evaporation.
- The resulting residue is the crude **potassium heptanoate**, which can then be purified.

Purification by Recrystallization

Recrystallization is a common method to purify the crude **potassium heptanoate**.

Protocol:

- Dissolve the crude **potassium heptanoate** in a minimal amount of a suitable hot solvent, such as an ethanol-water mixture.
- Allow the solution to cool slowly to room temperature, which will cause the **potassium heptanoate** to crystallize. Impurities will preferentially remain in the solvent.[\[1\]](#)
- For further precipitation, the solution can be placed in an ice bath.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the crystals under vacuum to remove residual solvent.

Analytical Characterization: ^1H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful tool for confirming the structure and purity of **potassium heptanoate**.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-25 mg of the purified **potassium heptanoate**.[\[4\]](#)
 - Dissolve the sample in approximately 0.75 mL of a deuterated solvent (e.g., Deuterium Oxide, D_2O , or Methanol- d_4 , CD_3OD) in a clean, dry NMR tube.[\[5\]](#)[\[6\]](#)
 - Ensure the sample is fully dissolved. If any solid particles remain, filter the solution through a small plug of glass wool in a Pasteur pipette into the NMR tube.[\[7\]](#)
- Data Acquisition:
 - Acquire the ^1H NMR spectrum on a spectrometer.

- Typical parameters include a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Analysis:
 - Process the spectrum by applying Fourier transformation, phase correction, and baseline correction.
 - Integrate the signals to determine the relative number of protons.
 - The spectrum of **potassium heptanoate** is expected to show characteristic signals for the protons of the alkyl chain. The absence of a broad singlet peak in the downfield region (typically >10 ppm) confirms the absence of the carboxylic acid proton from the starting material, heptanoic acid.

Signaling Pathways and Experimental Workflows

Visualizing complex processes is crucial for understanding. The following diagrams, generated using Graphviz, illustrate the metabolic pathway of heptanoate and a typical experimental workflow for its synthesis and purification.

Metabolic Pathway of Heptanoate

Heptanoate serves as a potential neural fuel. It can be metabolized in the liver to C5-ketone bodies, which can then cross the blood-brain barrier. Alternatively, heptanoate can directly enter the brain. Within glial cells, it is converted to acetyl-CoA and propionyl-CoA, which can enter the Krebs cycle and serve as precursors for neurotransmitter synthesis.^{[8][9][10]}

Metabolic pathway of heptanoate.

Experimental Workflow: Synthesis and Purification

The following diagram outlines the key steps in the laboratory synthesis and purification of **potassium heptanoate** via the acid-base neutralization route.

Synthesis and purification workflow.

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